

Technical Guide: Chemical Structure & Synthesis of 2,2-Dimethyl-4-oxohexanoic Acid

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Compound of Interest

Compound Name: 2,2-Dimethyl-4-oxohexanoic acid

CAS No.: 15118-53-3

Cat. No.: B178135

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Executive Summary

2,2-Dimethyl-4-oxohexanoic acid (CAS: 15118-53-3) is a specialized aliphatic keto-acid intermediate primarily utilized in the synthesis of non-steroidal anti-inflammatory drug (NSAID) analogues and selective aldo-keto reductase (AKR1C3) inhibitors.^{[1][2][3][4][5]} Its structural uniqueness lies in the gem-dimethyl substitution at the

-position relative to the carboxyl group, combined with a

-keto functionality. This architecture serves two critical functions in medicinal chemistry: it introduces metabolic stability by blocking

-oxidation and imposes conformational constraints (Thorpe-Ingold effect) that favor cyclization reactions, particularly in Fischer indole synthesis.

This guide provides a comprehensive technical analysis of the molecule, detailing its physiochemical properties, a validated synthetic protocol via lactone oxidation, and its application in developing "reversed" indomethacin analogues.

Molecular Architecture & Physiochemical Properties

The molecule features a six-carbon chain functionalized with a terminal carboxylic acid and an internal ketone. The gem-dimethyl group at C2 is the defining structural motif, significantly altering the electronic and steric environment compared to the linear 4-oxohexanoic acid.

Structural Specifications

Property	Data
IUPAC Name	2,2-Dimethyl-4-oxohexanoic acid
CAS Registry Number	15118-53-3
Molecular Formula	
Molecular Weight	158.19 g/mol
SMILES	<chem>CCC(=O)CC(C)(C)C(=O)O</chem>
Appearance	White solid / Crystalline powder
Melting Point	87–88 °C
Solubility	Soluble in DMSO, Methanol, Dichloromethane; sparingly soluble in water

Structural Analysis

- C1 (Carboxyl): The acidic center (). The adjacent gem-dimethyl group reduces the acidity slightly via inductive electron donation (+I effect) and sterically hinders esterification.
- C2 (Gem-dimethyl): The quaternary carbon creates a "kink" in the chain, promoting the proximity of the C1 and C4 centers. This facilitates intramolecular reactions (like lactonization or cyclization with hydrazines).
- C4 (Ketone): The reactive carbonyl center. In Fischer indole synthesis, this ketone undergoes hydrazone formation followed by [3,3]-sigmatropic rearrangement.

Synthetic Pathways & Process Chemistry

Since **2,2-dimethyl-4-oxohexanoic acid** is not widely commercially available, it is typically synthesized de novo. The most robust protocol involves the formation of a

-lactone intermediate followed by oxidative ring opening.

Validated Synthesis Protocol

Route: Alkylation-Cyclization

Saponification

Oxidation

Step 1: Synthesis of 5-ethyl-3,3-dimethyldihydrofuran-2(3H)-one (Lactone Intermediate)

- Reagents: Isobutyric acid, LDA (Lithium Diisopropylamide), 1,2-Epoxybutane.
- Mechanism: Generation of the isobutyric acid dianion followed by nucleophilic attack on the epoxide. The resulting

-hydroxy acid spontaneously cyclizes to the lactone under acidic workup.

Step 2: Saponification & Oxidation (The RuO₂/NaOCl Method)

This step converts the lactone to the open-chain keto acid. Direct hydrolysis yields the hydroxy acid; subsequent oxidation converts the C4 alcohol to a ketone.

Protocol:

- Saponification: Suspend the crude lactone (1.0 eq) in water. Add 5N NaOH (approx. 1.2 eq) and stir for 1 hour to open the lactone ring to the sodium salt of 4-hydroxy-2,2-dimethylhexanoic acid.
- Oxidation: Chill the mixture to 0–5 °C. Add catalytic Ruthenium Dioxide ().

- Hypochlorite Addition: Dropwise add Sodium Hypochlorite (NaOCl, 10–15% active chlorine) while maintaining temperature

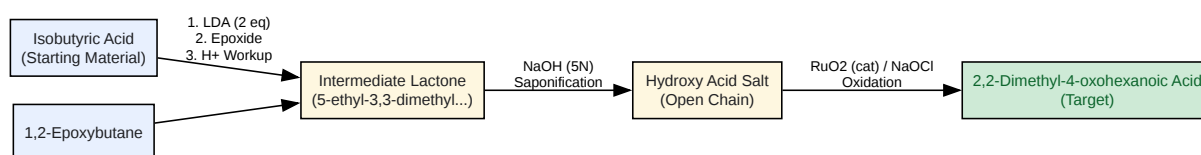
°C. The color transition from black (

) to greenish-yellow indicates the formation of the active oxidant (

).

- Workup: Quench excess oxidant with isopropanol. Acidify with HCl to pH 1–2. Extract with ethyl acetate or dichloromethane.

Synthesis Workflow Diagram



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Figure 1: Synthetic route from isobutyric acid to **2,2-dimethyl-4-oxohexanoic acid** via lactone oxidation.[6][7]

Spectroscopic Characterization

Accurate identification of the product relies on Nuclear Magnetic Resonance (NMR). The gem-dimethyl signal is a diagnostic singlet, while the ethyl group displays a characteristic triplet-quartet pattern (though the quartet is often obscured or appears as a multiplet depending on field strength).

NMR Data (DMSO-d₆)

Nucleus	Shift (ppm)	Multiplicity	Integration	Assignment
¹ H	0.88	Triplet (Hz)	3H	C6 Methyl (Terminal)
¹ H	1.10	Singlet	6H	C2 Gem-Dimethyls
¹ H	2.36	Quartet (Hz)	2H	C5 Methylene
¹ H	2.67	Singlet	2H	C3 Methylene
¹³ C	7.94	Singlet	-	C6
¹³ C	25.75	Singlet	-	Gem-Dimethyl Carbons
¹³ C	35.81	Singlet	-	C5
¹³ C	51.25	Singlet	-	C3
¹³ C	178.62	Singlet	-	C1 (Carboxyl)
¹³ C	209.39	Singlet	-	C4 (Ketone)

Note: The C2 quaternary carbon signal typically appears near 40 ppm but may be obscured by the DMSO solvent residual peak.

Applications in Drug Development[5]

The primary utility of **2,2-dimethyl-4-oxohexanoic acid** is as a cyclization reagent in the synthesis of indole-based therapeutics.

Fischer Indole Synthesis (Indomethacin Analogues)

In the development of selective AKR1C3 inhibitors (potential treatments for castrate-resistant prostate cancer), this acid is reacted with aryl hydrazines (e.g., 4-chloro-N-(4-methoxyphenyl)benzohydrazide hydrochloride).[2]

- Mechanism: The hydrazine nitrogen attacks the C4 ketone of the acid.
- Outcome: The resulting hydrazone undergoes acid-catalyzed rearrangement to form an indole ring.
- Resulting Structure: The 2,2-dimethylhexanoic acid chain becomes the substituent at the indole 3-position (or 2-position, depending on the hydrazine substitution pattern). The gem-dimethyl group prevents metabolic degradation of the side chain, a common failure point for linear analogues.

Metabolic Stability Engineering

The incorporation of the gem-dimethyl group is a classic medicinal chemistry tactic (the "Thorpe-Ingold" or "Gem-Dimethyl" effect).

- Steric Shielding: It protects the adjacent carboxyl group from rapid glucuronidation or esterification in vivo.
- Beta-Oxidation Blockade: In fatty acid metabolism, -oxidation occurs at the C3 position. The quaternary C2 prevents the formation of the -unsaturated intermediate required for this degradation pathway, significantly extending the half-life of the drug candidate.

References

- Development of Potent and Selective Indomethacin Analogues for the Inhibition of AKR1C3. Source: Journal of Medicinal Chemistry (2013). Context: Primary source for the synthesis protocol (Supporting Information) and NMR data. URL:[[Link](#)]
- An unusual Fischer indole synthesis with 4-keto acids: an indole incorporating the terminal hydrazine nitrogen. Source: Journal of Organic Chemistry (1990). Context: foundational methodology for using 4-keto acids in indole synthesis. URL:[[Link](#)]
- PubChem Compound Summary: **2,2-Dimethyl-4-oxohexanoic acid**. Source: National Center for Biotechnology Information. Context: Verification of identifiers and physical

properties.[5] URL:[[Link](#)]

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Sources

- 1. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 2. pubs.acs.org [pubs.acs.org]
- 3. Development of Potent and Selective Indomethacin Analogues for the Inhibition of AKR1C3 (Type 5 17 β -Hydroxysteroid Dehydrogenase/Prostaglandin F Synthase) in Castrate-Resistant Prostate Cancer - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 4. Organic Syntheses Procedure [orgsyn.org]
- 5. 2,2-Dimethyl-4-oxohexanoic acid, CasNo.15118-53-3 ZHEJIANG JIUZHOU CHEM CO.,LTD China (Mainland) [jiuzhoua.lookchem.com]
- 6. prepchem.com [prepchem.com]
- 7. 2,2-Dimethyl-4-oxopentanoic acid | C₇H₁₂O₃ | CID 15560482 - PubChem [pubchem.ncbi.nlm.nih.gov]
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